Physiological Concentrations of 10-Nitrolinoleic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*10-Nitrolinoleic acid*
CAS No.:	*774603-04-2*
Cat. No.:	*B122071*

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Introduction

10-Nitrolinoleic acid (10-NO2-LA) is an endogenous signaling molecule generated from the nitration of linoleic acid by nitric oxide-derived species. This nitro-fatty acid has emerged as a potent regulator of various physiological and pathophysiological processes, primarily through its ability to modulate gene expression and cellular signaling pathways. Its actions are often mediated by the activation of Peroxisome Proliferator-Activated Receptor gamma (PPARγ) and the induction of cytoprotective genes via the Nrf2/Keap1 pathway. Understanding the physiological and pathological concentrations of 10-NO2-LA is crucial for elucidating its biological roles and for the development of novel therapeutics targeting its signaling pathways. This guide provides a comprehensive overview of the reported physiological concentrations of 10-NO2-LA, detailed experimental protocols for its quantification, and a summary of its key signaling mechanisms.

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Data Presentation: Physiological Concentrations of 10-Nitrolinoleic Acid

The concentration of **10-nitrolinoleic acid** has been measured in various biological matrices, revealing a dynamic range that is influenced by health and disease states.

Table 1: Concentrations of Nitrolinoleic Acid (NO2-LA) in Human Biological Samples

Biological Matrix	Condition	Concentration Range	Notes
Plasma (free)	Healthy	79 ± 35 nM[1]	Measured by LC-MS/MS.
Plasma (esterified)	Healthy	550 nM[2][3]	Represents the major fraction of NO2-LA in circulation.
Red Blood Cells	Healthy	~500 nM[4]	
Urine	Healthy	9.9 ± 4.0 pmol/mg creatinine	Indicates renal excretion of NO2-LA and its metabolites.
Plasma	Ischemic Heart Disease	Comparable to healthy controls (3 ± 1 nM vs 3.2 ± 1.7 nM)	

Table 2: Concentrations of Nitrolinoleic Acid (NO2-LA) in Animal Models

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Species	Tissue/Condition	Concentration/Dose	Observed Effect
Rat	Lungs (in vivo)	2.6 mg/kg LNO2 (i.p.)	Increased HO-1 mRNA and protein.[5]
Rat	Aortic segments (ex vivo)	25 µM LNO2	40-fold induction of HO-1 protein.[6]
Mouse	Kidney (Ischemia-Reperfusion)	500µg/kg NO2-OA	Attenuated renal injury.[7]
Mouse	Lung (Hypoxia-Induced Pulmonary Hypertension)	OA-NO2 attenuated increase in right ventricular systolic pressure.[8]	
Mouse	Atherosclerotic plaques (ApoE-/-)	Subcutaneously administered nitro-oleic acid reduced atherosclerotic lesion formation.[9]	

Experimental Protocols

Accurate quantification of 10-NO2-LA is critical for research in this field. The following sections provide detailed methodologies for its extraction and analysis.

Protocol 1: Extraction of 10-Nitrolinoleic Acid from Plasma

This protocol is adapted from methodologies described for the analysis of nitrated fatty acids in human plasma.[1][10]

Materials:

- Human plasma collected in EDTA tubes
- Methanol (LC-MS grade)

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- Chloroform (LC-MS grade)
- Butylated hydroxytoluene (BHT)
- Internal Standard (e.g., ^{13}C-labeled 10-NO2-LA)
- Diethyl ether
- Formic acid
- Nitrogen gas
- Vortex mixer
- Centrifuge

Procedure:

- Sample Preparation: Thaw frozen plasma samples on ice.
- Internal Standard Spiking: To 1 mL of plasma, add a known amount of the internal standard.
- Protein Precipitation: Add 2 mL of a 1:1 (v/v) solution of methanol:chloroform containing 0.01% BHT. Vortex vigorously for 1 minute.
- Phase Separation: Add 1 mL of chloroform and 1 mL of water. Vortex for 1 minute and then centrifuge at 2,000 x g for 10 minutes at 4°C to separate the phases.
- Lipid Extraction: Carefully collect the lower organic phase using a glass Pasteur pipette and transfer it to a clean glass tube.
- Second Extraction: Repeat the extraction of the remaining aqueous phase with 2 mL of chloroform. Combine the organic phases.
- Drying: Evaporate the combined organic extracts to dryness under a gentle stream of nitrogen gas at room temperature.

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- Reconstitution: Reconstitute the dried lipid extract in a small volume (e.g., 100 µL) of the initial mobile phase for LC-MS/MS analysis.

Protocol 2: Extraction of 10-Nitrolinoleic Acid from Tissue

This protocol provides a general framework for the extraction of lipids, including 10-NO2-LA, from tissue samples.[11][12]

Materials:

- Tissue sample (e.g., heart, liver, kidney, lung)
- Liquid nitrogen
- Mortar and pestle
- Homogenizer
- Methanol (LC-MS grade)
- Chloroform (LC-MS grade)
- Butylated hydroxytoluene (BHT)
- Internal Standard (e.g., ^{13}C-labeled 10-NO2-LA)
- Saline solution (0.9% NaCl)
- Nitrogen gas
- Vortex mixer
- Centrifuge

Procedure:

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- Tissue Homogenization: Flash-freeze the tissue sample in liquid nitrogen and grind it to a fine powder using a pre-chilled mortar and pestle.
- Sample Weighing: Weigh approximately 100 mg of the powdered tissue into a homogenization tube.
- Internal Standard Spiking: Add a known amount of the internal standard to the tissue powder.
- Lipid Extraction (Folch Method):
  - Add 20 volumes of a 2:1 (v/v) chloroform:methanol solution containing 0.01% BHT to the tissue powder.
  - Homogenize the sample thoroughly on ice.
  - Add 0.2 volumes of 0.9% saline solution and vortex for 1 minute.
  - Centrifuge at 2,000 x g for 10 minutes at 4°C to induce phase separation.
- Organic Phase Collection: Carefully collect the lower organic phase and transfer it to a new tube.
- Drying and Reconstitution: Evaporate the solvent and reconstitute the lipid extract as described in Protocol 1 (steps 7 and 8).

Protocol 3: Quantification by LC-MS/MS

The following are typical parameters for the analysis of 10-NO2-LA by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1][10][13]

Liquid Chromatography (LC) Parameters:

- Column: A reverse-phase C18 column (e.g., 2.1 x 150 mm, 2.7 µm particle size).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile/Isopropanol (90:10, v/v) with 0.1% formic acid.

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- Gradient: A typical gradient would start at a low percentage of mobile phase B, increasing to a high percentage over a run time of 20-30 minutes to elute the lipids.
- Flow Rate: 0.2-0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5-10 µL.

Tandem Mass Spectrometry (MS/MS) Parameters:

- Ionization Mode: Negative Electrospray Ionization (ESI-).
- Multiple Reaction Monitoring (MRM) Transitions:
  - 10-NO2-LA: m/z 324 -> m/z 46 (for the nitro group)
  - Internal Standard (e.g., $^{13}C_{18}$-10-NO2-LA): m/z 342 -> m/z 46
- Collision Energy: Optimized for the specific instrument and transition.

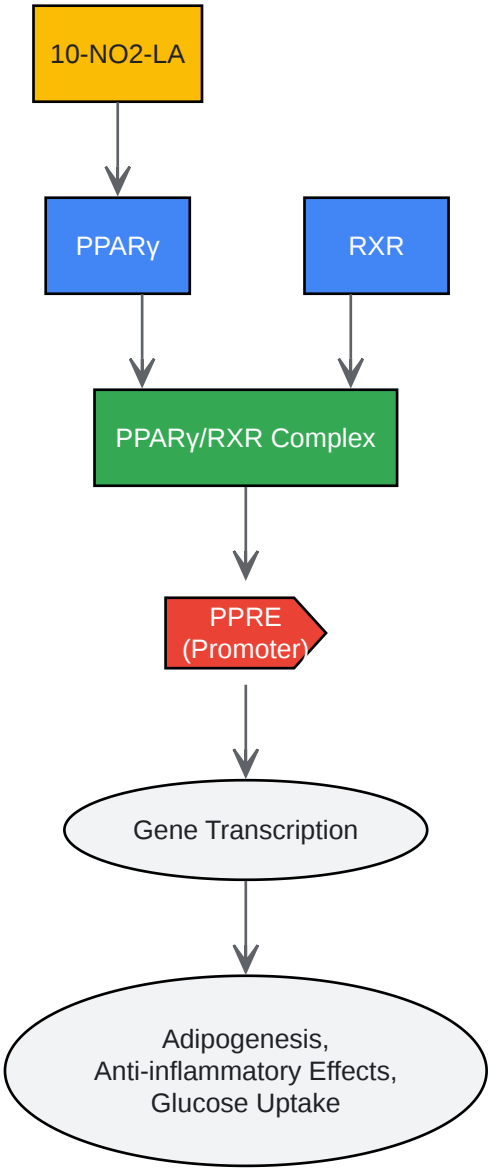
Signaling Pathways and Mechanisms

10-Nitrolinoleic acid exerts its biological effects through multiple signaling pathways, often exhibiting crosstalk and complex regulatory networks.

PPARγ Activation

10-NO2-LA is a potent endogenous ligand for PPARγ.[2][3] Upon binding, it induces a conformational change in the receptor, leading to the recruitment of coactivators and the transcriptional regulation of target genes involved in lipid metabolism, inflammation, and glucose homeostasis.

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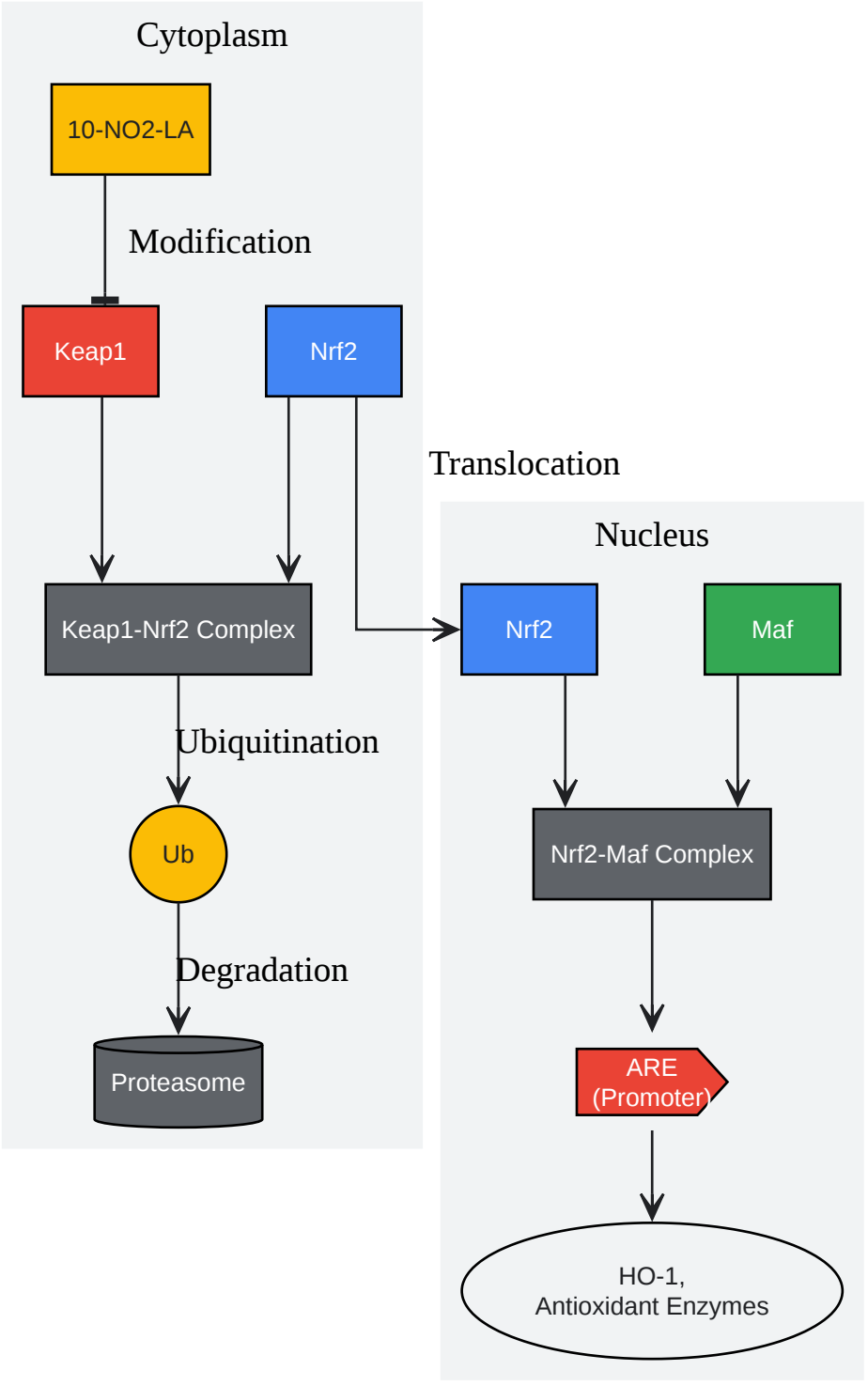
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Figure 1: 10-NO2-LA activates the PPARγ signaling pathway.

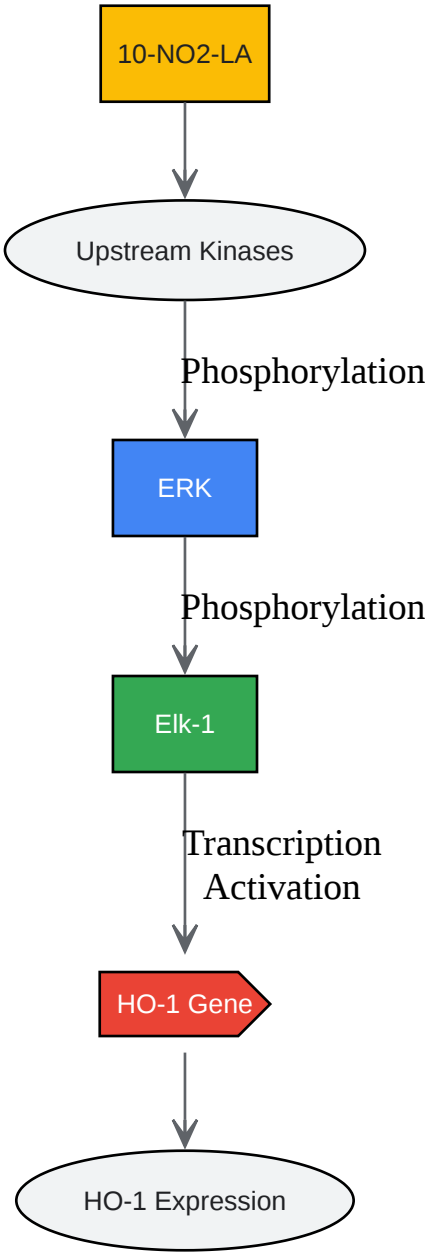
Nrf2/Keap1 Pathway Activation

10-NO2-LA can activate the Nrf2/Keap1 pathway, a critical regulator of the antioxidant response.[14][15] 10-NO2-LA is thought to react with specific cysteine residues on Keap1, leading to the release and nuclear translocation of Nrf2. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter of target genes, inducing the expression of cytoprotective enzymes like Heme Oxygenase-1 (HO-1).

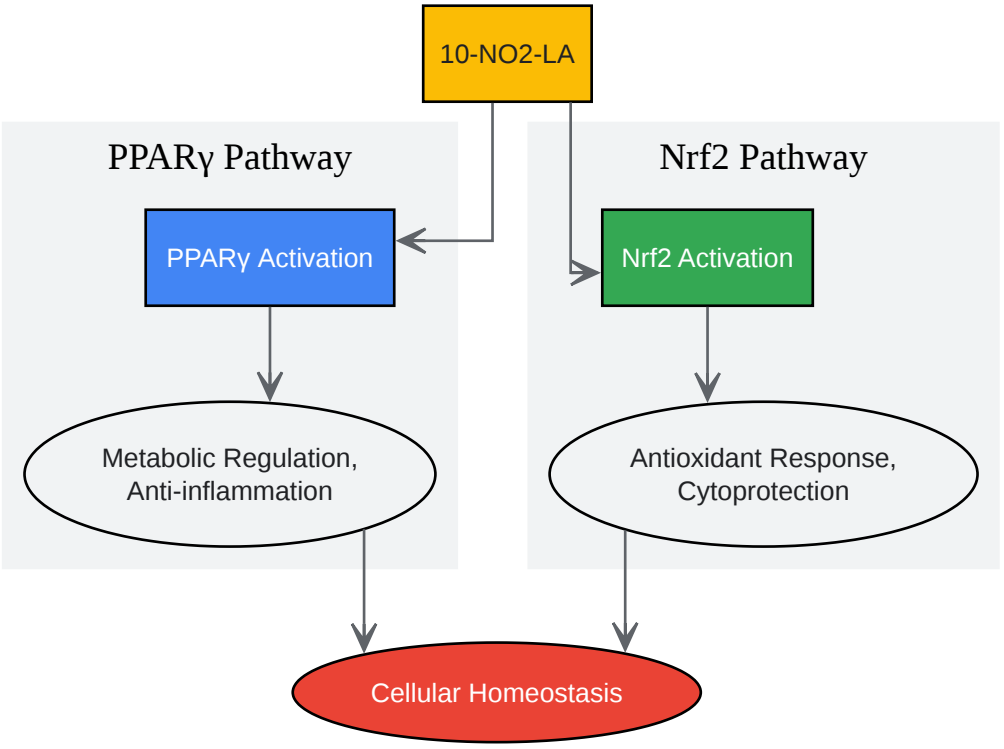
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